

# Essential Safety and Disposal Plan for Handling Nuarimol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Nuarimol

Cat. No.: B1677028

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For researchers, scientists, and drug development professionals, a steadfast commitment to safety is foundational when handling chemical compounds like **Nuarimol**. This document provides a comprehensive, immediate-use guide covering essential personal protective equipment (PPE), detailed handling procedures, and a structured disposal plan to ensure a secure laboratory environment.

## Chemical and Toxicological Profile of Nuarimol

Understanding the properties and hazards of **Nuarimol** is the first step in safe handling. **Nuarimol** is a systemic fungicide recognized as harmful if swallowed and a cause of serious eye irritation.<sup>[1]</sup>

Table 1: Physical and Chemical Properties of **Nuarimol**

Property	Value
Molecular Formula	<b>C<sub>17</sub>H<sub>12</sub>ClFN<sub>2</sub>O</b> <sup>[1]</sup>
Molecular Weight	314.7 g/mol <sup>[1]</sup>
Appearance	White crystalline solid
Melting Point	126 °C <sup>[2]</sup>
Water Solubility	26 mg/L (at pH 7, 25 °C) <sup>[2]</sup>

| Vapor Pressure |  $1 \times 10^{-5}$  Pa (at 23 °C)[\[2\]](#) |

Table 2: Toxicological Data and Hazard Classifications for **Nuarimol**

Hazard Information	Classification & Data
GHS Hazard Statements	H302: Harmful if swallowed. <a href="#">[1]</a> <a href="#">[2]</a> H319: Causes serious eye irritation. <a href="#">[1]</a> <a href="#">[2]</a>
GHS Pictograms	Warning <a href="#">[1]</a>
WHO Classification	II (Moderately hazardous) <a href="#">[3]</a>
Acute Oral Toxicity (Mouse)	LD50: 2500 mg/kg <a href="#">[2]</a>

| Acute Inhalation Toxicity (Rat) | LC50: > 6090 mg/m<sup>3</sup>/4 hours[\[2\]](#) |

## Operational Plan: Handling Nuarimol

A systematic approach to handling **Nuarimol** is critical to minimize exposure and mitigate risks. This involves a combination of engineering controls, appropriate PPE, and strict hygiene practices.

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is based on a thorough risk assessment of the procedures to be performed. Always consult the specific Safety Data Sheet (SDS) for the **Nuarimol** product being used.

Table 3: Recommended Personal Protective Equipment for **Nuarimol**

PPE Category	Item	Specifications and Use
Hand Protection	Chemical-resistant gloves	Unlined, elbow-length gloves are recommended. [4] Materials such as nitrile, butyl, and neoprene generally offer good protection against pesticides.[4] Never use leather or cotton gloves.[4]
Eye Protection	Safety glasses with side shields or chemical splash goggles	Wear snug-fitting, non-fogging goggles or a face shield when pouring, mixing, or there is a splash hazard.[4]
Skin and Body Protection	Laboratory coat or chemical-resistant apron	A chemical-resistant apron should be worn over a lab coat, especially when mixing, loading, or cleaning equipment.[4] For highly toxic applications, a protective suit covering the entire body may be necessary.
Respiratory Protection	NIOSH/MSHA-approved respirator	A respirator is recommended for lengthy exposures, when mixing or filling highly toxic pesticides, or if engineering controls are insufficient to maintain exposure below acceptable limits.[4]

| Footwear | Chemical-resistant footwear | Wear chemical-resistant boots. Pant legs should be worn outside the boots to prevent chemicals from entering.[5] |

## Safe Handling Protocol

Engineering Controls:

- Always handle **Nuarimol** in a well-ventilated area.
- Use of a chemical fume hood is highly recommended to minimize inhalation of dust or vapors.

#### Procedural Steps:

- Preparation: Before handling, ensure all necessary PPE is available and in good condition. Confirm that safety equipment, such as an eyewash station and safety shower, is accessible.
- Handling: Avoid creating dust. When weighing or transferring the solid, do so carefully within a fume hood.
- Hygiene: Do not eat, drink, or smoke in areas where **Nuarimol** is handled or stored.<sup>[6]</sup> Wash hands thoroughly with soap and water after handling and before breaks.<sup>[6]</sup>
- Storage: Store **Nuarimol** in a cool, dry, and well-ventilated area, away from heat, sparks, and open flames.<sup>[2][6]</sup> Keep containers tightly closed.

## Emergency Procedures

#### First Aid:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present.<sup>[7][8]</sup> Seek medical attention.
- Skin Contact: Wash the affected area thoroughly with soap and water.<sup>[7]</sup> Remove contaminated clothing and wash it before reuse.<sup>[8]</sup>
- Inhalation: Move the person to fresh air.<sup>[7]</sup> If they feel unwell, call a poison control center or doctor.<sup>[6]</sup>
- Ingestion: Do NOT induce vomiting.<sup>[7][8]</sup> Immediately contact a poison control center or physician.<sup>[7]</sup>

#### Spill Response:

- Evacuate the area if necessary.

- Wear appropriate PPE, including respiratory protection.
- Prevent further leakage or spillage if it is safe to do so.[\[6\]](#) Do not let the product enter drains.  
[\[6\]](#)
- For solid spills, carefully sweep or scoop the material to avoid creating dust and place it in a designated, labeled hazardous waste container.
- For liquid spills, absorb with an inert material (e.g., sand, vermiculite) and place in the hazardous waste container.
- Clean the spill area thoroughly.

## Disposal Plan

Proper disposal of **Nuarimol** and associated waste is essential to prevent environmental contamination and ensure regulatory compliance. All **Nuarimol** waste must be treated as hazardous waste.[\[9\]](#)

## Waste Segregation and Handling

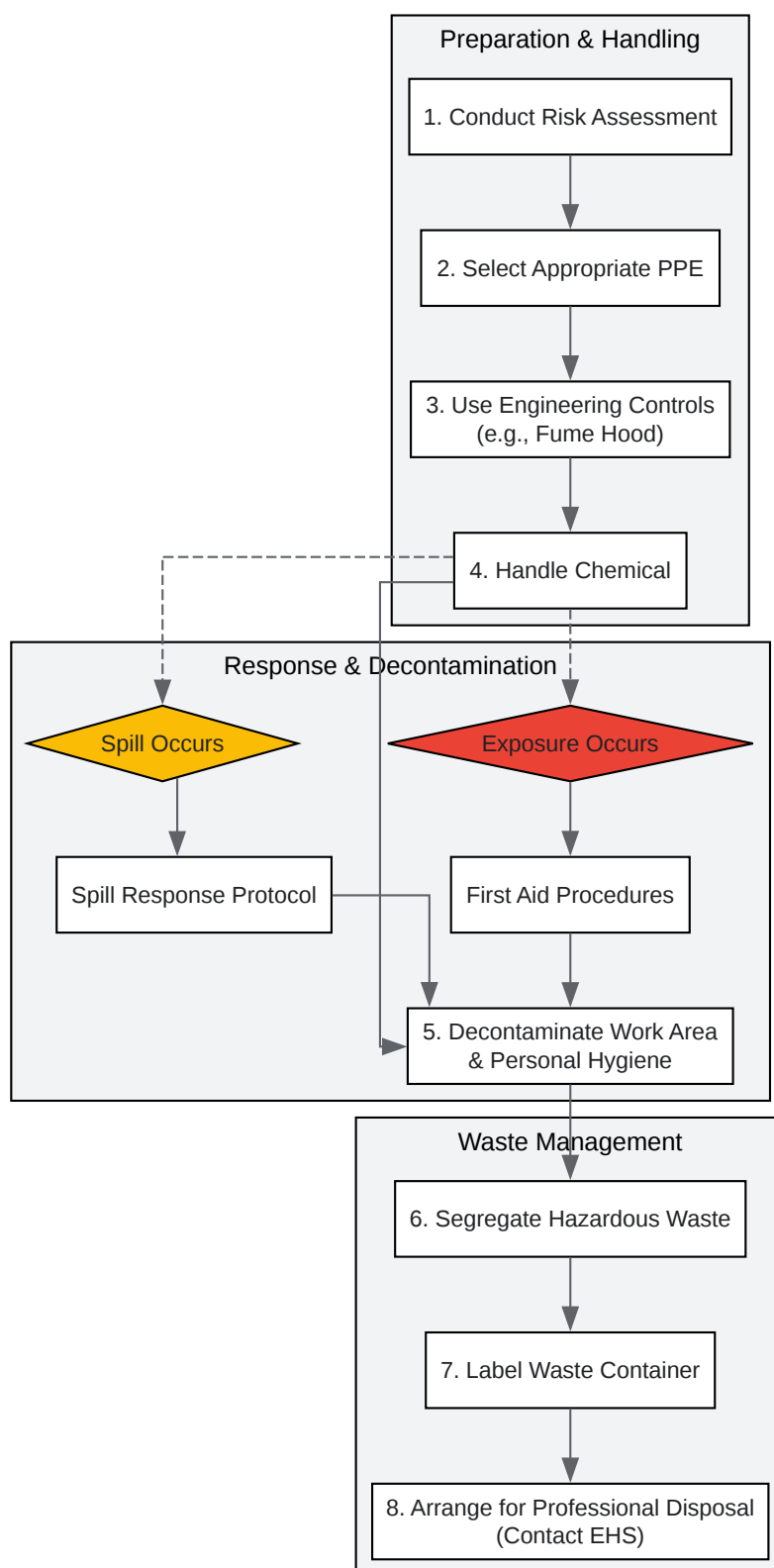
- Designated Waste Container: Use a dedicated, leak-proof, and clearly labeled hazardous waste container for all **Nuarimol** waste.[\[9\]](#)
- Waste Identification: The following items must be disposed of as hazardous waste:
  - Unused or expired **Nuarimol**.
  - Contaminated labware (e.g., pipette tips, vials, flasks).[\[9\]](#)
  - Contaminated PPE (gloves, disposable lab coats, etc.).[\[9\]](#)
  - Spill cleanup materials.[\[9\]](#)
- Labeling: The waste container must be clearly labeled with "Hazardous Waste," the chemical name "**Nuarimol**," and a description of the contents.[\[9\]](#)

## Disposal Procedure

- Empty Containers: Containers that held **Nuarimol** should be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.<sup>[9]</sup> After rinsing, the container can be disposed of according to institutional guidelines, with the label defaced.<sup>[9]</sup>
- Excess Product: If you have a small amount of leftover diluted **Nuarimol**, the preferred method is to use it up according to its intended application.<sup>[10]</sup>
- Waste Pickup: Do not dispose of **Nuarimol** down the drain or in regular trash.<sup>[9]</sup> Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup.<sup>[9]</sup> Many states also have "Clean Sweep" programs for pesticide disposal.<sup>[11]</sup>

## Safe Handling Workflow

The following diagram illustrates the logical workflow for safely managing **Nuarimol** in a laboratory setting, from initial assessment to final disposal.



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Caption: Workflow for the safe handling and disposal of **Nuarimol**.

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